

Essential Safety and Operational Guide for Handling 3-(4-methyl benzoyloxy) flavone

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Compound of Interest

Compound Name: 3-(4-methyl benzoyloxy) flavone

Cat. No.: B600580

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for the handling and disposal of **3-(4-methyl benzoyloxy) flavone**. The following procedures are based on best practices for handling similar flavonoid compounds and general organic substances in a laboratory setting.

Hazard Identification and Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for **3-(4-methyl benzoyloxy) flavone** is not readily available, data from related flavonoid compounds, such as flavone and 3-methylflavone-8-carboxylic acid, indicate potential hazards. Therefore, a cautious approach is necessary.

Potential Hazards:

- May cause skin and serious eye irritation.[\[1\]](#)[\[2\]](#)
- May cause respiratory irritation.[\[2\]](#)[\[3\]](#)
- May be harmful if swallowed.[\[2\]](#)
- The toxicological properties have not been thoroughly investigated.[\[4\]](#)

Recommended Personal Protective Equipment (PPE):

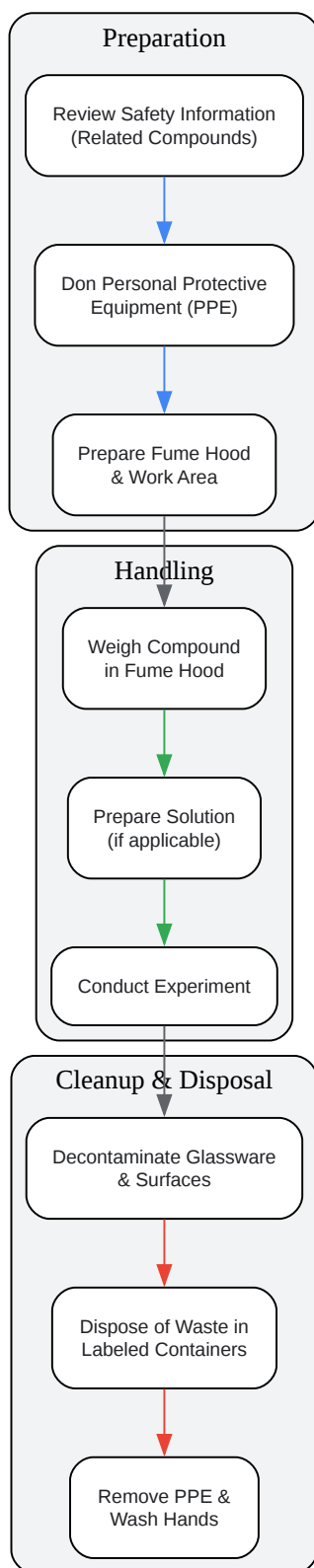
To mitigate risks, the following PPE is mandatory when handling **3-(4-methyl benzoyloxy) flavone**:[\[1\]](#)[\[5\]](#)

PPE Category	Item	Specifications
Eye Protection	Safety Goggles	Must be worn at all times to protect from splashes. [5]
Hand Protection	Nitrile Gloves	Inspect gloves prior to use to prevent skin contact. [4] [5]
Body Protection	Laboratory Coat	To protect skin and clothing. [5]
Foot Protection	Closed-toe Shoes	To protect feet from spills. [5]
Respiratory	Fume Hood	Always handle the compound in a properly functioning fume hood. [5]

Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational workflow is critical to ensure safety and experimental integrity.

Workflow for Handling **3-(4-methyl benzoyloxy) flavone**:



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- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling 3-(4-methyl benzoyloxy) flavone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b600580#personal-protective-equipment-for-handling-3-4-methyl-benzoyloxy-flavone]

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